

Standard Operating Procedure: Disposal of 3-Hydroxybenzylhydrazine

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Compound of Interest

Compound Name: 3-Hydroxybenzylhydrazine

CAS No.: 637-33-2

Cat. No.: B1666290

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Executive Safety Summary

- Chemical Identity: **3-Hydroxybenzylhydrazine** Dihydrochloride (CAS: 81012-99-9).[1][2][3][4][5][6]
- Primary Hazards: Acute Toxicity (Oral/Dermal/Inhalation), Serious Eye Damage, Respiratory Irritation.[1] Hydrazine derivatives are suspected carcinogens and potent sensitizers.[1][2]
- Immediate Prohibition: NEVER dispose of this compound down the drain. Even dilute solutions are toxic to aquatic life (LC50 < 1 mg/L for related hydrazines).[1][2]
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor is the only acceptable method for bulk disposal.[1][2] Chemical deactivation is reserved strictly for spill cleanup and trace residues.[1][2]

Chemical Profile & Hazard Identification

Understanding the "enemy" is the first step in safety.[1][2] This compound is a hydrazine derivative, meaning it possesses a nitrogen-nitrogen (N-N) bond that is both chemically

reactive and biologically active.[1][2][7]

Property	Specification	Critical Safety Implication
CAS Number	81012-99-9	Unique identifier for waste manifesting.[1][2]
Form	Solid (Powder), Dihydrochloride Salt	The salt form is more stable than the free base but still acidic and corrosive.[1]
Reactivity	Reducing Agent	Incompatible with Oxidizers (Nitric acid, Peroxides).[1][2] Risk of violent reaction or explosion.[1][2]
Toxicity	Class 6.1 (Toxic)	Potent inhibitor of L-aromatic amino acid decarboxylase; affects CNS neurochemistry.[1][2]
Waste Code	Non-Listed (Characteristic)	Not P- or U-listed by name, but regulated as Toxic Hazardous Waste due to characteristics. [1][2]

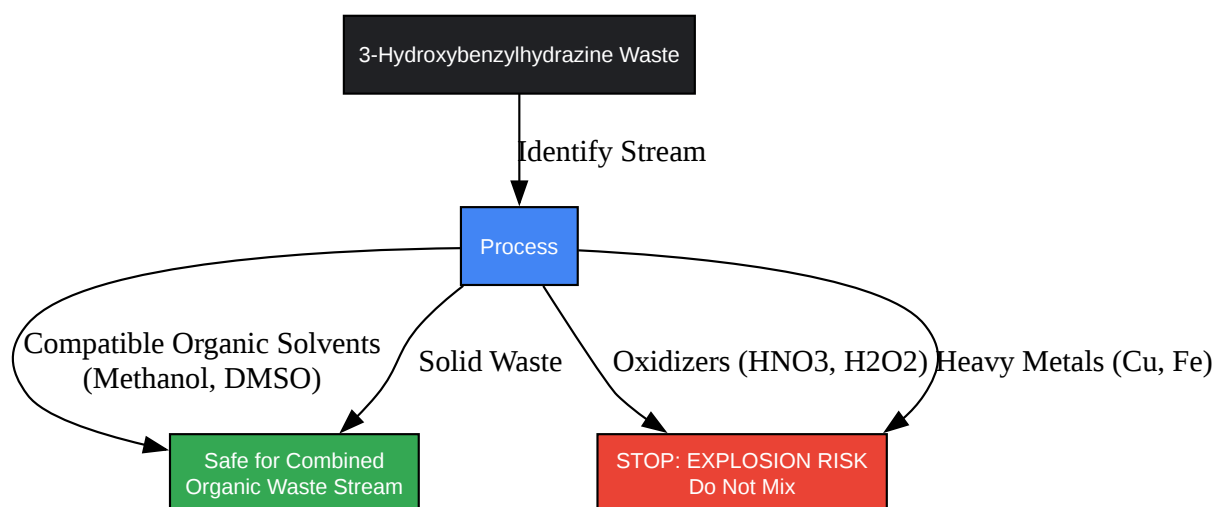
Pre-Disposal Handling & Segregation

Proper segregation prevents accidental binary reactions in the waste stream.[1][2]

- Segregation Rule: Store waste **3-Hydroxybenzylhydrazine** in a separate secondary container.
- Absolute Incompatibilities: Do not mix in waste carboys containing:
 - Oxidizing acids (Nitric, Chromic, Perchloric).[1][2]
 - Hypochlorites (Bleach) – unless actively performing a controlled deactivation.[1][2]
 - Heavy metals (Copper, Iron) – can catalyze rapid decomposition.[1][2]

Diagram 1: Waste Segregation Logic

This decision tree illustrates the critical segregation logic required to prevent accidents during storage.



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Caption: Segregation logic flow. Red paths indicate high-risk combinations that must be avoided to prevent exothermic runaway or gas evolution.[1]

Disposal Protocols

Scenario A: Bulk Solid or Stockpile Disposal (Preferred)

Objective: Transfer liability and risk to a professional incineration facility.[1][2]

- Container: Keep in original glass container if possible. If transferring, use a high-density polyethylene (HDPE) or glass jar with a tight-fitting screw cap.[1][2]
- Labeling: Attach a hazardous waste tag immediately.[1][2]
 - Constituents: "**3-Hydroxybenzylhydrazine Dihydrochloride**"[1][3][4][5][6]
 - Hazards: "Toxic," "Irritant."[1][2]

- Storage: Place the container in a sealed secondary containment bag (Ziploc type) to capture any dust.
- Hand-off: Request pickup from your EHS (Environmental Health & Safety) department.[\[1\]\[2\]](#)

Scenario B: Spill Cleanup & Deactivation (Emergency Only)

Objective: Chemically destroy the hydrazine functionality to render the spill safe for cleaning.

Mechanism: Oxidative cleavage of the N-N bond using Sodium Hypochlorite (Bleach).[\[1\]\[2\]](#)

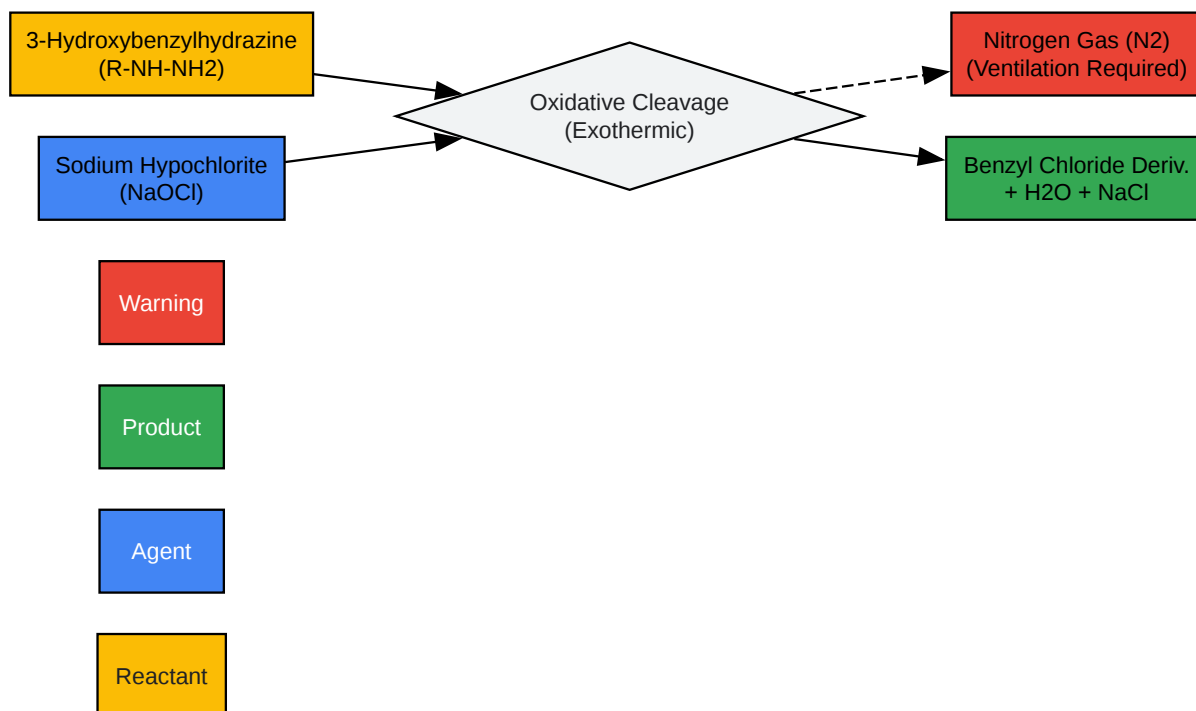
Warning: This reaction is exothermic and generates Nitrogen gas.[\[1\]\[2\]](#) Good ventilation is mandatory.[\[1\]\[2\]\[8\]\[9\]](#)

Protocol:

- PPE: Wear double nitrile gloves, safety goggles, and a lab coat.[\[1\]\[2\]](#) If powder is airborne, use an N95 or P100 respirator.[\[1\]\[2\]](#)
- Containment: Isolate the spill area.
- Preparation: Prepare a fresh 10% Bleach solution (Sodium Hypochlorite).[\[1\]\[2\]](#)
- Application:
 - For Solids: Gently cover the spill with wet paper towels to prevent dust.[\[1\]\[2\]](#) Pour the bleach solution over the towels.[\[1\]\[2\]](#)
 - For Liquids: Pour bleach solution around the perimeter of the spill, then work inward.[\[2\]](#)
- Reaction Time: Allow to sit for 30 minutes. You may see bubbling (Nitrogen gas release).[\[1\]\[2\]](#)
- Cleanup: Absorb the slurry with vermiculite or spill pads.[\[1\]\[2\]](#)
- Final Disposal: Place all soaked materials into a hazardous waste bag. Label as "Deactivated Hydrazine Spill Debris - Oxidized."[\[1\]\[2\]](#)

Diagram 2: Deactivation Workflow

Visualizing the chemical breakdown during spill cleanup.[\[1\]\[2\]](#)



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Caption: The chemical pathway of hydrazine deactivation.[1][2] Note the generation of Nitrogen gas (red node), requiring open ventilation during the process.[1]

Regulatory & Transport Information

When preparing the waste for transport by your disposal vendor, ensure the manifest reflects the following classifications.

- UN Number: UN 2811 (Toxic solid, organic, n.o.s.) is the most accurate classification for organic hydrazines.[1] Note: Some vendors may use UN 3288 (Toxic solid, inorganic, n.o.s.) if they classify based on the hydrochloride salt nature, but UN 2811 is chemically precise.
- Proper Shipping Name: Toxic solid, organic, n.o.s. (**3-Hydroxybenzylhydrazine** dihydrochloride).[1]
- Hazard Class: 6.1

- Packing Group: III (Low danger) or II (Medium danger) - Treat as PG II to be conservative unless specific LD50 data proves otherwise.[1][2]

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